

An In-depth Technical Guide to *tert*-Butyl Methyl Succinate (97% Purity)

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Compound of Interest

Compound Name: *tert*-Butyl methyl succinate

Cat. No.: B081949

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ***tert*-Butyl methyl succinate**, focusing on its commercial availability, physicochemical properties, and its relevance in research and development, particularly within the pharmaceutical and life sciences sectors.

Commercial Availability and Physicochemical Properties

***tert*-Butyl methyl succinate** (CAS No. 14734-25-9) is a specialty chemical available from a number of suppliers. It is typically offered at 97% purity, suitable for a range of research and synthesis applications. Below is a summary of its availability from prominent chemical suppliers and its key physicochemical properties.

Table 1: Commercial Availability of ***tert*-Butyl Methyl Succinate** (97% Purity)

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	556025	97%	5g
CP Lab Safety	-	min 97%	25g
Biosynce	-	97%	Inquire
Sunway Pharm Ltd	CB52075	97%	1g, 5g, 25g
CymitQuimica	10-234534	98%	1g

Table 2: Physicochemical Properties of **tert-Butyl Methyl Succinate**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
CAS Number	14734-25-9
Molecular Formula	C9H16O4
Molecular Weight	188.22 g/mol
Boiling Point	85-95 °C at 20 mmHg
Density	1.022 g/mL at 25 °C
Refractive Index	n _{20/D} 1.421
Flash Point	110 °C (closed cup)
Appearance	Liquid
Solubility	Soluble in organic solvents (alcohols, ethers)

Synthesis and Purification Protocols

While specific, detailed protocols for the synthesis of **tert-Butyl methyl succinate** are not readily available in the public domain, a representative procedure can be derived from standard esterification methods. One plausible approach is the esterification of monomethyl succinate with tert-butanol.

2.1. Representative Synthesis Protocol: Acid-Catalyzed Esterification

This protocol is a general representation of an acid-catalyzed esterification for the synthesis of a tert-butyl ester from a carboxylic acid and tert-butanol.

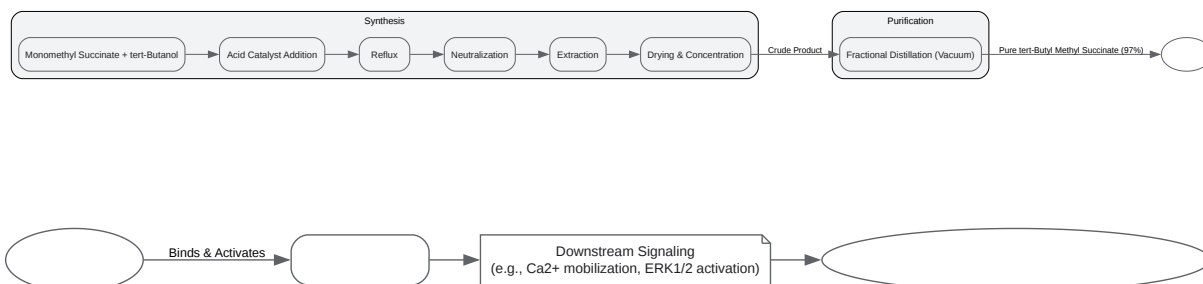
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve monomethyl succinate (1.0 eq) in an excess of tert-butanol, which serves as both a reactant and a solvent.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (0.05-0.1 eq).
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate. Combine the organic layers.
- **Drying and Concentration:** Dry the combined organic phase over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

2.2. Purification Protocol: Fractional Distillation

The crude **tert-Butyl methyl succinate** can be purified by fractional distillation under reduced pressure.

- **Apparatus Setup:** Assemble a fractional distillation apparatus with a vacuum source. The use of a short Vigreux column is recommended.
- **Distillation:** Heat the crude product in the distillation flask. Collect the fraction that distills at the expected boiling point (85-95 °C at 20 mmHg)[1][2].

Workflow for Synthesis and Purification



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